

# Proper Disposal Procedures for T-0509 (1,3,5-Triphenylbenzene)

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## Compound of Interest

Compound Name: T-0509

Cat. No.: B1681855

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For Immediate Reference: Essential Safety and Disposal Information

This document provides detailed procedural guidance for the safe and compliant disposal of **T-0509**, identified as 1,3,5-Triphenylbenzene. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal, thereby minimizing environmental impact and maintaining regulatory compliance. Given the limited specific disposal information provided by manufacturers, the following procedures are based on general best practices for non-reactive, solid aromatic hydrocarbons.

## I. Chemical and Physical Properties Relevant to Disposal

A thorough understanding of the chemical's properties is the first step in a safe disposal process. The following table summarizes key data for **T-0509** (1,3,5-Triphenylbenzene).

Property	Value	Relevance to Disposal
Chemical Name	1,3,5-Triphenylbenzene	Ensures correct identification and hazard assessment.
CAS Number	612-71-5	Unique identifier for tracking and regulatory reporting.
Molecular Formula	C <sub>24</sub> H <sub>18</sub>	Indicates it is a hydrocarbon.
Appearance	White to light brown crystalline powder[1][2]	Solid waste stream; potential for dust generation.
Solubility	Insoluble in water; Soluble in toluene and other organic solvents[1][2][3][4]	Do not dispose of down the sanitary sewer. Indicates appropriate solvents for decontamination.
Stability	Stable under normal temperatures and pressures[1][5]	Low reactivity hazard under standard laboratory conditions.
Incompatibilities	Strong oxidizing agents[5][6][7][8]	Must be segregated from oxidizing agents in waste containers.
Toxicity	Toxicological properties have not been fully investigated[5][8]	Treat as a hazardous substance due to lack of data.

## II. Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the proper disposal of **T-0509**.

### Step 1: Hazard Assessment

- Review the Safety Data Sheet (SDS) for **T-0509** (1,3,5-Triphenylbenzene). Although toxicological data is limited, it should be handled as a hazardous chemical.[5][8]
- Note its classification as a polycyclic aromatic hydrocarbon (PAH), which may be regulated as hazardous waste.[3][9]

- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat. If there is a risk of generating dust, a dust mask (e.g., N95) is recommended.

#### Step 2: Waste Collection and Segregation

- Collect waste **T-0509** in a dedicated, properly labeled hazardous waste container. The container must be made of a compatible material (e.g., amber glass or a suitable plastic) and have a secure, tight-fitting lid.
- The waste is to be segregated as a non-halogenated organic solid.
- Crucially, do not mix **T-0509** waste with incompatible materials, particularly strong oxidizing agents.<sup>[5][6][7][8]</sup>

#### Step 3: Labeling of Waste Containers

- Label the waste container clearly with the words "Hazardous Waste."
- The label must include:
  - The full chemical name: "1,3,5-Triphenylbenzene" (do not use abbreviations).
  - The concentration and quantity of the waste.
  - The date of waste generation.
  - The location of origin (e.g., laboratory room number).
  - The name of the principal investigator.

#### Step 4: Storage of Waste

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is away from sources of ignition and incompatible chemicals.

#### Step 5: Disposal Request and Removal

- Once the waste container is full or is ready for disposal, follow your institution's procedures for chemical waste pickup. This typically involves submitting a request to your Environmental Health and Safety (EHS) department.
- Do not attempt to dispose of **T-0509** in the regular trash or down the drain. Its insolubility in water makes sewer disposal inappropriate.[\[2\]](#)[\[4\]](#)[\[5\]](#)

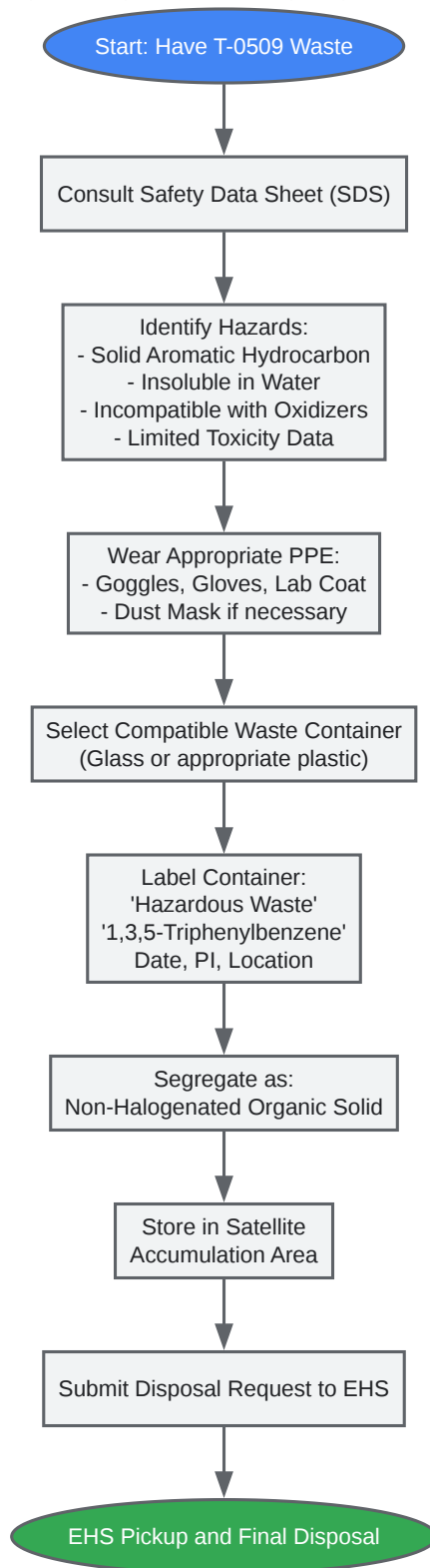
#### Step 6: Decontamination of Empty Containers and Glassware

- Triple-rinse empty containers and contaminated glassware with a suitable organic solvent in which 1,3,5-Triphenylbenzene is soluble (e.g., toluene).
- Collect the solvent rinsate as hazardous liquid waste (non-halogenated organic solvent waste).
- After triple-rinsing, the container may be considered "empty" under RCRA regulations and can be disposed of in the regular trash, provided the label is defaced. However, always confirm this with your institution's EHS guidelines.

### III. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the disposal of a research chemical like **T-0509**, where specific disposal instructions are limited.

## T-0509 (1,3,5-Triphenylbenzene) Disposal Workflow

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